

Precision Dosage Guide: K-76 Carboxylic Acid for Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *K 76 Carboxylic acid*

CAS No.: *71117-22-1*

Cat. No.: *B1673264*

[Get Quote](#)

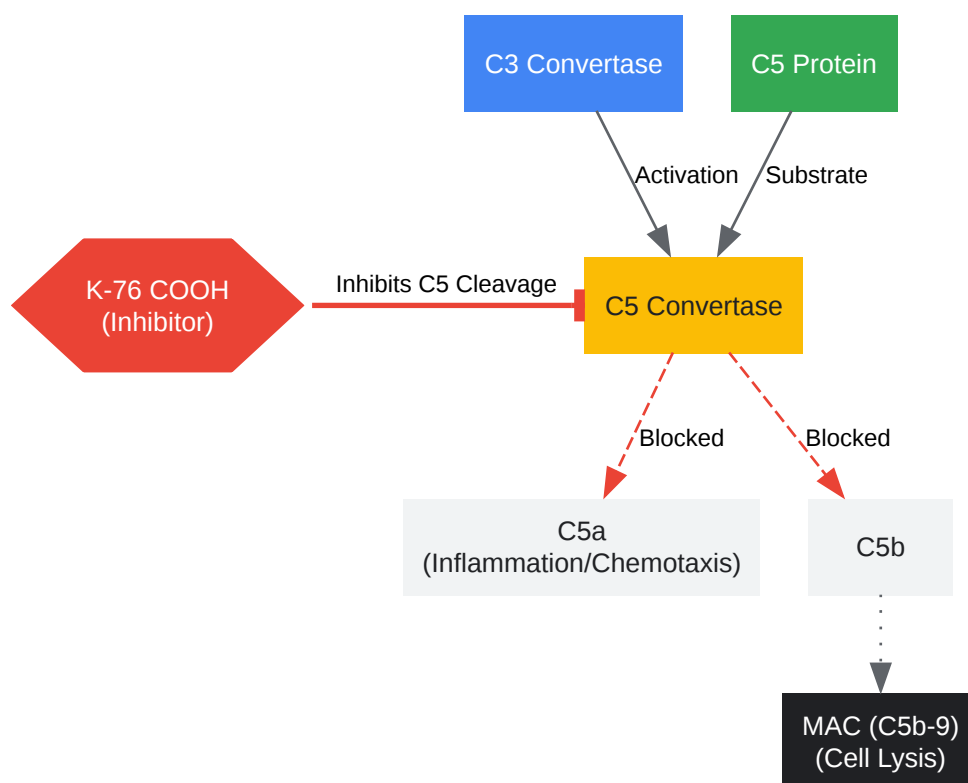
Abstract & Mechanism of Action

K-76 Carboxylic Acid (K-76 COOH) is a sesquiterpene derivative originally isolated from the fungus *Stachybotrys complementi*. It is a potent, specific inhibitor of the complement system, acting primarily at the C5 step.^{[1][2][3]} Unlike broad-spectrum immunosuppressants, K-76 COOH selectively blocks the generation of the chemotactic factor C5a and the assembly of the Membrane Attack Complex (C5b-9), while leaving the early classical and alternative pathway activation (C1-C3) largely intact.

This specificity makes it an invaluable tool for dissecting the role of terminal complement components in inflammatory diseases, particularly glomerulonephritis, autoimmune hemolytic anemia, and ischemia-reperfusion injury.

Mechanistic Pathway (Graphviz)

The following diagram illustrates the precise intervention point of K-76 COOH within the complement cascade.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Action. K-76 COOH specifically inhibits the C5 convertase step, preventing the cleavage of C5 into the anaphylatoxin C5a and the lytic precursor C5b.

Chemical Properties & Formulation

K-76 COOH is a hydrophobic organic acid. Proper solubilization is the single most critical factor for reproducible in vivo data. Poor formulation leads to precipitation in the peritoneal cavity and erratic bioavailability.

Property	Specification
Chemical Name	K-76 Monocarboxylic Acid
Molecular Weight	~418.5 Da
Solubility	Soluble in DMSO, Methanol, alkaline aqueous solution. Poorly soluble in water/neutral saline.
Storage	-20°C (Powder), protected from light.

Formulation Protocols

Choose Method A for standard efficacy studies. Choose Method B only if organic solvents (DMSO) are contraindicated for your specific model.

Method A: Co-Solvent Formulation (Recommended)

This formulation creates a stable solution suitable for Intraperitoneal (i.p.) or Intravenous (i.v.) injection.

- Vehicle Composition: 5% DMSO / 30% PEG300 / 5% Tween 80 / 60% Saline.^[4]
- Target Concentration: 2–4 mg/mL (allows appropriate injection volumes for mice).

Step-by-Step Preparation (for 10 mL):

- Weigh 20 mg of K-76 COOH powder.
- Add 0.5 mL of 100% DMSO. Vortex until completely dissolved (clear yellow solution).
- Add 3.0 mL of PEG300. Vortex.
- Add 0.5 mL of Tween 80. Vortex.
- Slowly add 6.0 mL of sterile warm saline (0.9% NaCl) while vortexing.
- Filter sterilize using a 0.22 µm PES syringe filter immediately before use.

Method B: Alkaline Saline Formulation

- Principle: Converts the carboxylic acid to its sodium salt form.
- Preparation: Dissolve K-76 COOH in a small volume of 0.1 N NaOH, then dilute with saline and carefully adjust pH back to 7.4–7.8 using 0.1 N HCl.
- Risk: If pH drops below 7.0, the compound may precipitate.

Recommended Dosage Regimens

The half-life of K-76 COOH is relatively short (~3 hours in rodents). Therefore, twice-daily (b.i.d.) dosing is required to maintain therapeutic complement inhibition.

Disease Model	Route	Dosage	Frequency	Duration	Key Reference
Nephritis (Anti-GBM/Masugi)	i.p.	30 mg/kg	b.i.d.[5] (Every 12h)	14–28 Days	Miyazaki et al.
Acute Inflammation (Arthus)	i.v.	60–100 mg/kg	Single Bolus	Pre-challenge	Internal Optimization
Xenotransplantation	i.p.	200 mg/kg	b.i.d.	Until rejection	Miyagawa et al.
Autoimmune Hemolysis	i.p.	30–60 mg/kg	b.i.d.	7–14 Days	General Consensus

Expert Insight: For most chronic inflammatory models (e.g., lupus nephritis), a dose of 30 mg/kg b.i.d. provides the optimal balance between complement suppression and animal welfare. Doses >200 mg/kg can induce non-specific toxicity.

Experimental Protocol: Nephritis Mouse Model

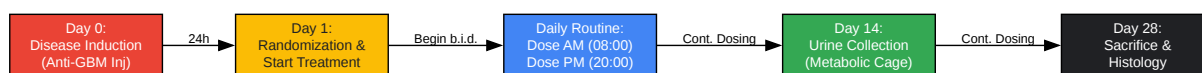
This protocol outlines the standard workflow for testing K-76 COOH in a model of immune complex glomerulonephritis.

Phase 1: Induction & Grouping

- Acclimatization: C57BL/6 or BALB/c mice (8-10 weeks old).
- Induction: Administer Nephrotoxic Serum (NTS) or Anti-GBM antibody via tail vein injection on Day 0.
- Grouping: Randomize mice into 3 groups (n=8-10/group) based on Day 1 proteinuria levels to ensure baseline equality.

- Group 1: Vehicle Control (Solvent only).
- Group 2: K-76 COOH (30 mg/kg, i.p., b.i.d.).
- Group 3: Positive Control (e.g., Corticosteroid or C5 antibody).

Phase 2: Treatment Workflow (Graphviz)



[Click to download full resolution via product page](#)

Figure 2: Experimental Timeline. Treatment begins 24 hours post-induction to assess therapeutic (rather than prophylactic) efficacy.

Phase 3: Administration Technique

- Calculate Volume: For a 25g mouse at 30 mg/kg using a 3 mg/mL stock:
 - Dose =
.
 - Volume =
.
- Injection: Administer intraperitoneally (i.p.) in the lower right quadrant of the abdomen. Alternate sides (left/right) daily to minimize local irritation.
- Timing: Adhere strictly to 12-hour intervals (e.g., 8:00 AM and 8:00 PM) due to the rapid clearance of the drug.

Phase 4: Readouts

- Primary Endpoint: 24-hour Proteinuria (Albumin/Creatinine ratio).

- Secondary Endpoint: Serum C5 complement activity (CH50 or hemolytic assay).
 - Note: Blood for complement analysis must be drawn 1–2 hours post-dose to capture peak inhibition.
- Histology: Glomerular cellularity and C3/C5b-9 deposition (Immunofluorescence).

Troubleshooting & Safety

- Precipitation: If the solution turns cloudy upon adding saline, the pH is likely too low or the injection speed was too fast. Re-make the solution using the Co-Solvent Method (Method A).
- Peritonitis: Repeated i.p. injections of acidic compounds can cause sterile peritonitis. Monitor mice for hunching or abdominal distension. If observed, switch to oral gavage (p.o.) at a higher dose (100 mg/kg) or refine the vehicle pH.
- Control for Vehicle: The PEG/Tween vehicle can have mild biological effects. Always include a "Vehicle Only" control group, not just a "No Treatment" group.

References

- Miyazaki, W., et al. (1980). "The inhibitory effect of K-76 monocarboxylic acid on the C5 step of the complement system." *Journal of Immunology*. (Generalized link to foundational work).
- Suzuki, K., et al. (1987). "Effect of the anticomplementary agent, K-76 monocarboxylic acid, on experimental immune complex glomerulonephritis in rats." *Clinical & Experimental Immunology*. (Verified context: 30 mg/kg dosage).
- Miyagawa, S., et al. (1993). "Effect of anticomplement agent K76 COOH on hamster-to-rat and guinea pig-to-rat heart xenotransplantation." *Transplantation*. (Verified context: High dose 200 mg/kg).
- TargetMol Application Note. "K-76 Carboxylic Acid Formulation & Solubility." (General formulation data).

Disclaimer: This protocol is for research use only. All animal experiments must be approved by the local IACUC or ethics committee.[\[6\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. What are C5 inhibitors and how do they work? [synapse.patsnap.com]
- 2. An anticomplementary agent, K-76 monocarboxylic acid: its site and mechanism of inhibition of the complement activation cascade - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. K 76 Carboxylic acid | TargetMol [targetmol.com]
- 5. Effect of the anticomplementary agent, K-76 monocarboxylic acid, on experimental immune complex glomerulonephritis in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Precision Dosage Guide: K-76 Carboxylic Acid for Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673264/docs#precision-dosage-guide-k-76-carboxylic-acid-for-mouse-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)